

Potential Therapeutic Targets of 3-Indazol-1-yl-propionic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-Indazol-1-yl-propionic acid

CAS No.: 247128-24-1

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Executive Summary

3-Indazol-1-yl-propionic acid represents a privileged scaffold in medicinal chemistry, characterized by the fusion of a bio-active indazole ring with a flexible propionic acid tail.^[1] While often utilized as a synthetic intermediate, recent patent literature and structure-activity relationship (SAR) studies have elevated this moiety (and its C3-regioisomer) to a critical status in metabolic and neurodegenerative drug discovery.^[1]

The primary therapeutic targets identified for this scaffold are:

- AMPK (Adenosine Monophosphate-Activated Protein Kinase): As a direct allosteric activator for metabolic reprogramming (Type 2 Diabetes, NASH).^[1]
- PXR (Pregnane X Receptor): As a bioisostere of the gut metabolite Indole-3-propionic acid (IPA), offering neuroprotective and barrier-enhancing properties.^[1]
- TMEM16A (Anoctamin-1): As a potential chloride channel modulator for cystic fibrosis and pain management.^[1]

Chemical Profile & Structural Logic[1]

Understanding the regiochemistry is vital for target engagement.[1] The indazole ring exhibits annular tautomerism, allowing for substitution at either the N1 or C3 positions.[1]

Feature	N1-Isomer (Target of Inquiry)	C3-Isomer (Clinical Lead)
IUPAC Name	3-(1H-indazol-1-yl)propanoic acid	3-(1H-indazol-3-yl)propanoic acid
Structure	Indazole ring attached to acid chain via Nitrogen-1.[1]	Indazole ring attached to acid chain via Carbon-3.[1]
Key Property	Bioisostere of Indole-3-propionic acid (IPA). High stability; locks the benzenoid tautomer.[1]	Pharmacophore for AMPK Activators. Mimics AMP/ADP phosphate group in allosteric sites.[1]
Primary Target	PXR, TMEM16A	AMPK (ADaM site)

“

Medicinal Chemistry Insight: The propionic acid moiety serves as an anionic anchor, capable of forming salt bridges with arginine or lysine residues in target binding pockets (e.g., Arg171 in AMPK or the ligand-binding domain of PXR).[1]

Primary Therapeutic Target: AMPK Activation[1][2][3]

Recent disclosures (e.g., Pfizer WO 2024209363) have identified substituted indazole-propionic acids as potent, direct activators of AMPK.[1] While the most potent clinical candidates utilize the C3-linkage, the N1-scaffold remains a viable candidate for allosteric modulation due to its structural overlap.[1]

Mechanism of Action

The molecule functions as a Direct Allosteric Activator, likely binding to the ADaM site (Allosteric Drug and Metabolite site) located at the interface of the AMPK

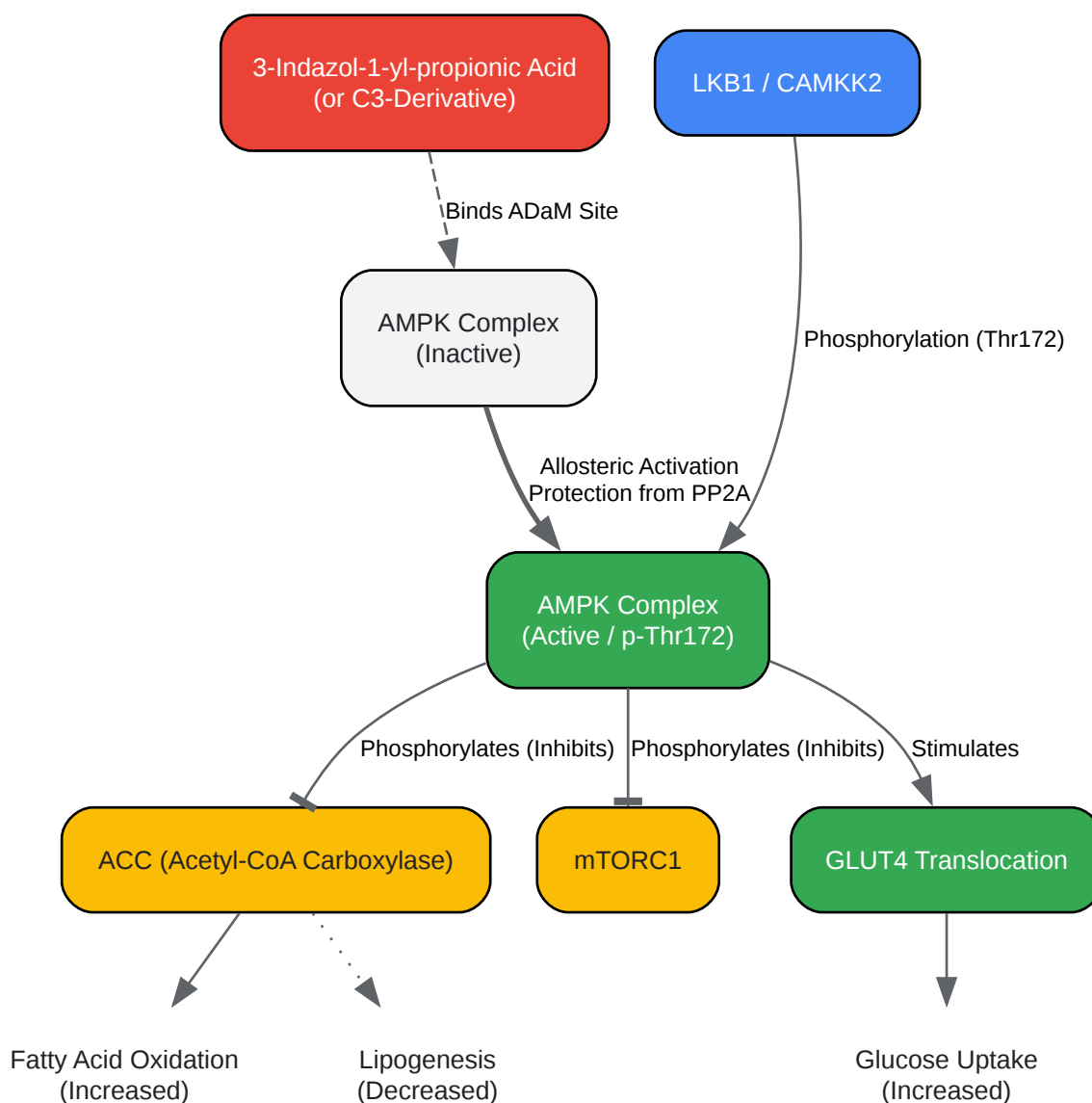
-subunit (kinase domain) and the

-subunit (carbohydrate-binding module).[1]

- Binding Event: The propionic acid carboxylate mimics the phosphate group of AMP.[1]
- Conformational Change: Binding stabilizes the active conformation of the kinase domain, protecting Threonine-172 from dephosphorylation by phosphatases.[1]
- Physiological Outcome: Increases glucose uptake (GLUT4 translocation), enhances fatty acid oxidation, and inhibits lipogenesis.[1]

Visualization: AMPK Activation Pathway

The following diagram illustrates the signaling cascade initiated by Indazole-propionic acid derivatives.



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Caption: Mechanism of AMPK activation by Indazole-propionic acid derivatives, leading to metabolic reprogramming.

Secondary Target: PXR (Pregnane X Receptor)[1]

Hypothesis: **3-Indazol-1-yl-propionic acid** is a structural bioisostere of Indole-3-propionic acid (IPA), a potent gut-microbiome metabolite.[1]

- Rationale: The replacement of the Indole C2 with a Nitrogen (Indazole) retains the planar aromaticity and the hydrogen-bond accepting capacity, potentially improving metabolic

stability against oxidation.[1]

- Therapeutic Relevance:
 - Neuroprotection: IPA is a potent antioxidant.[1] The indazole analog may retain this radical-scavenging capability.[1]
 - Gut Barrier Integrity: PXR activation upregulates tight junction proteins (ZO-1, Occludin). [1]
 - Indication: Inflammatory Bowel Disease (IBD), Alzheimer's Disease.[1]

Experimental Protocols for Validation

To validate **3-Indazol-1-yl-propionic acid** as a hit for these targets, the following self-validating experimental workflows are recommended.

Protocol A: AMPK Activity Assay (FRET-Based)

Objective: Quantify the EC50 of the compound for AMPK activation.[1]

- Reagents: Recombinant human AMPK (), FRET peptide substrate (e.g., Z'-LYTE™), ATP (at), Test Compound (0.1 nM – 100 M).[1]
- Preparation: Dilute compound in DMSO. Prepare Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).[1]
- Reaction:
 - Incubate AMPK enzyme with Test Compound for 15 min (Pre-incubation allows ADaM site binding).[1]
 - Add ATP and FRET peptide substrate.[1]
 - Incubate for 60 min at Room Temperature.

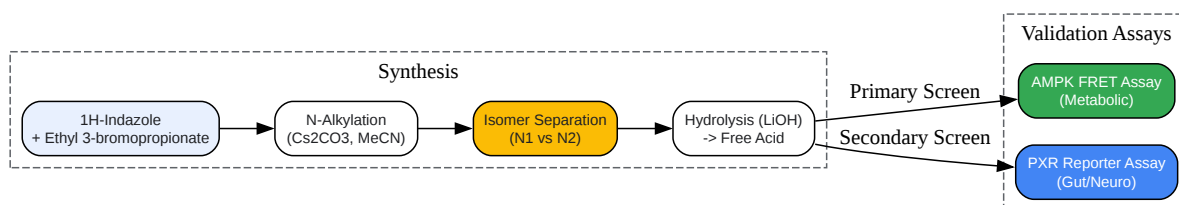
- Detection: Add Development Reagent (site-specific protease).^[1] Cleavage of non-phosphorylated peptide disrupts FRET.^[1]
- Readout: Measure Fluorescence Ratio (Coumarin/Fluorescein).
- Validation: Use A-769662 (known ADaM activator) as a positive control.^[1]

Protocol B: Synthesis of 3-Indazol-1-yl-propionic Acid

Objective: Confirm structural identity before biological testing.

- Starting Materials: 1H-Indazole, Ethyl 3-bromopropionate, Cs₂CO₃ (Base), Acetonitrile.^[1]
- N-Alkylation:
 - Mix 1H-Indazole (1.0 eq) with Cs₂CO₃ (2.0 eq) in MeCN.
 - Add Ethyl 3-bromopropionate (1.2 eq) dropwise.^[1]
 - Reflux for 4-6 hours.^[1]
 - Note: This produces a mixture of N1 (major) and N2 (minor) isomers.^[1]
- Purification: Separate isomers via Flash Chromatography (Hexane/EtOAc). The N1-isomer is typically less polar.^[1]
- Hydrolysis: Treat the N1-ester with LiOH in THF/H₂O (1:1) for 2h. Acidify with 1M HCl to precipitate the free acid.
- Characterization: ¹H NMR (confirm triplet for -CH₂-COOH), LC-MS.

Visualization: Experimental Workflow



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Caption: Workflow from chemical synthesis to biological validation of Indazole-propionic acid.

References

- Pfizer Inc. (2024).[1][2][3] Substituted indazole propionic acid derivative compounds and uses thereof as AMPK activators. WO 2024/209363 A1.[1][2][4] [Link](#)
- Cea, S., et al. (2025).[1] "Novel Indazole Propionic Acid Derivatives as AMPK Activators". ACS Medicinal Chemistry Letters. (Highlight of Patent WO2024209363).[1][2][4][3] [Link](#)
- Gaun, A., et al. (2015).[1] "Synthesis and Structural Characterization of 1- and 2-Substituted Indazoles: Ester and Carboxylic Acid Derivatives". Molecules, 20(10).[1][2] (Describes synthesis of **3-Indazol-1-yl-propionic acid**). [Link](#)
- Zhang, L., et al. (2018).[1] "Indole-3-propionic Acid, a Gut-Derived Tryptophan Metabolite, Associates with Reduced Type 2 Diabetes Risk".[1] Diabetes.[1] (Basis for Bioisostere Hypothesis).[1][5] [Link](#)

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Sources

- [1. WO2024209363A1 - Substituted indazole propionic acid derivative compounds and uses thereof as ampk activators - Google Patents \[patents.google.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. US11279702B2 - AMPK activators - Google Patents \[patents.google.com\]](#)
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